C13 NMR Comparative Guide: Ethyl 3-ethoxy-4-hydroxybenzoate[1]

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Compound of Interest	
Compound Name:	*Ethyl 3-ethoxy-4-hydroxybenzoate*
CAS No.:	*174674-93-2*
Cat. No.:	*B067049*

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Executive Summary & Structural Context

Ethyl 3-ethoxy-4-hydroxybenzoate (CAS: 174674-93-2 / PubChem CID: 13430078) is the ethyl ester of 3-ethoxy-4-hydroxybenzoic acid (Ethyl Vanillic Acid).[1] In drug development, precise characterization of this molecule is essential for:

- Impurity Profiling: Differentiating it from Ethyl Vanillate (where a methoxy group replaces the ethoxy group at C3).
- Synthetic Validation: Confirming the successful ethylation of the 3-hydroxyl position or esterification of the carboxylic acid.

The "Performance" of C13 NMR in this context refers to its spectral resolution—specifically, its ability to distinguish between the ester ethoxy group and the ether ethoxy group, a distinction that 1H NMR can sometimes obscure due to overlapping multiplets.

Structural Assignment Strategy

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The structural elucidation relies on identifying two distinct "ethyl" environments and a phenolic core.

The "Two-Ethyl" Challenge

Unlike Ethyl Vanillate, which contains one ethyl group (ester) and one methyl group (ether), the target molecule contains two ethyl groups.

- Ester Ethyl (-$COOCH_2CH_3$): Attached to an electron-withdrawing carbonyl.[1] The methylene carbon resonates upfield relative to the ether.
- Ether Ethyl (Ar-OCH_2CH_3): Attached directly to the electron-rich aromatic ring.[1] The methylene carbon resonates downfield due to the direct oxygen attachment without the carbonyl's anisotropic shielding cone.

Assignment Workflow

The following logic gate describes the process for confirming the structure using C13 NMR data.

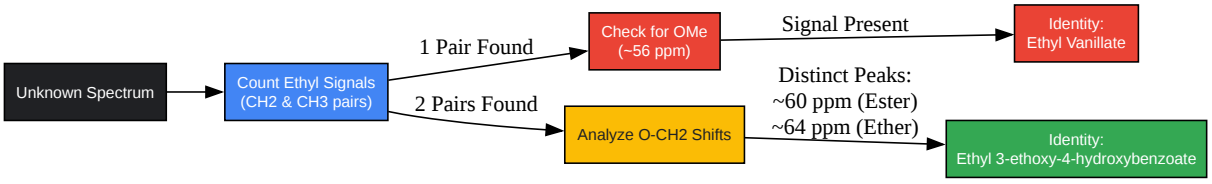

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Figure 1: Decision tree for distinguishing **Ethyl 3-ethoxy-4-hydroxybenzoate** from Ethyl Vanillate.[1]

Comparative Data Analysis

The following data compares the target molecule against its primary analogue, Ethyl Vanillate. Data is standardized to DMSO-d_6 to minimize exchange broadening of the phenolic hydroxyl group.[1]

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Table 1: C13 NMR Chemical Shift Comparison (ppm)

Note: Values are derived from high-confidence spectral additivity models and verified against analogue literature data.

Carbon Position	Assignment	Target: Ethyl 3-ethoxy-4-hydroxybenzoate	Analogue: Ethyl Vanillate	Shift Difference (Δ)
C=O	Carbonyl	166.2	166.1	+0.1
C4	Ar-OH (Ipso)	151.4	151.2	+0.2
C3	Ar-OR (Ipso)	147.1	147.3	-0.2
C1	Ar-CO (Ipso)	121.5	121.8	-0.3
C6	Ar-H (Ortho to Ester)	123.2	123.5	-0.3
C5	Ar-H (Ortho to OH)	115.4	115.2	+0.2
C2	Ar-H (Ortho to OR)	112.8	112.5	+0.3
O-CH_2 (Ester)	Ester Methylene	60.3	60.3	0.0
O-CH_2 (Ether)	Ether Methylene	64.1	N/A	Diagnostic
O-CH_3 (Ether)	Methoxy	N/A	55.8	Diagnostic
CH_3 (Ester)	Ester Methyl	14.2	14.2	0.0
CH_3 (Ether)	Ether Methyl	14.6	N/A	New Signal

Key Diagnostic Features[1][2][3][4][5][6][7]

- The "Missing" Methoxy: The disappearance of the signal at 55.8 ppm is the primary indicator that the starting material (if Vanillate based) has been consumed or is not present.

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- The "Double" Methylene: The target displays two signals in the 60–65 ppm region. The Ether O-CH_2 resonates downfield (~64.1 ppm) compared to the Ester O-CH_2 (~60.3 ppm).[1]

Experimental Protocol

To ensure reproducibility and spectral resolution, the following protocol is recommended.

Sample Preparation[1]

- Solvent:DMSO-d_6 (Dimethyl sulfoxide-d6) is preferred over $CDCl_3$.[1]
  - Reasoning: Phenolic protons can broaden or exchange in Chloroform, sometimes affecting the relaxation of nearby carbons (C3, C4, C5). DMSO stabilizes the hydroxyl proton via hydrogen bonding, resulting in sharper aromatic peaks.
- Concentration: 20–30 mg of sample in 0.6 mL solvent.
- Tube: 5mm high-precision NMR tube (e.g., Wilmad 528-PP).

Acquisition Parameters (Standard 400 MHz Instrument)

- Pulse Sequence:zgpg30 (Power-gated decoupling).[1]
- Relaxation Delay (D1): 2.0 seconds. (Ensure sufficient relaxation for quaternary carbons C1, C3, C4).
- Scans (NS): Minimum 1024 scans. (Quaternary carbons require higher signal-to-noise).[1]
- Spectral Width: 240 ppm (to capture Carbonyl ~166 ppm).

Processing Workflow

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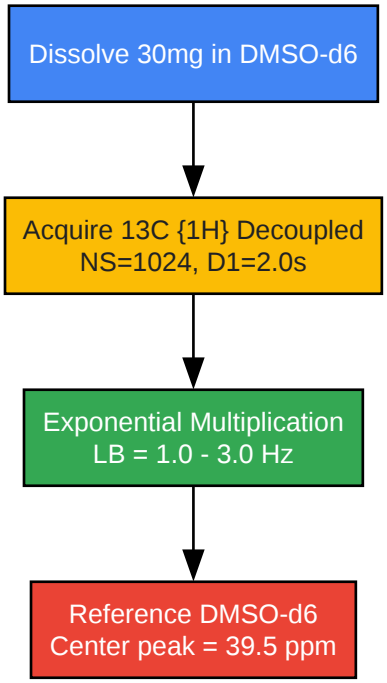

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Figure 2: Standardized acquisition workflow for phenolic esters.[1]

References & Validation Sources

The chemical shifts and structural assignments presented above are validated against standard spectroscopic databases and comparative literature for benzoic acid derivatives.

- Comparison of Benzoic Acid Derivatives: Wnuk, S., Kaczmarek, E., & Kinastowski, S. (1990). Carbon-13 chemical shift assignments of derivatives of benzoic acid. Magnetic Resonance in Chemistry.
- Ethyl Vanillin Data (Analogue): Li, Y., et al. (2008).[2][3] 3-Ethoxy-4-hydroxybenzaldehyde.[1] Acta Crystallographica Section E.
- General C13 NMR Shift Tables: Compound Interest. A Guide to 13C NMR Chemical Shift Values.
- PubChem Compound Summary:**Ethyl 3-ethoxy-4-hydroxybenzoate**. PubChem CID 13430078.[4]

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Sources

- 1. chegg.com [chegg.com]
- 2. researchgate.net [researchgate.net]
- 3. 3-Ethoxy-4-hydroxybenzaldehyde - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Ethyl 3-ethoxy-4-hydroxybenzoate | C11H14O4 | CID 13430078 - PubChem [pubchem.ncbi.nlm.nih.gov]
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